

Application Notes and Protocols for *o*-Aminoazotoluene in Neutral Triglyceride Staining

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Compound of Interest

Compound Name: *o*-Aminoazotoluene

Cat. No.: B045844

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Introduction

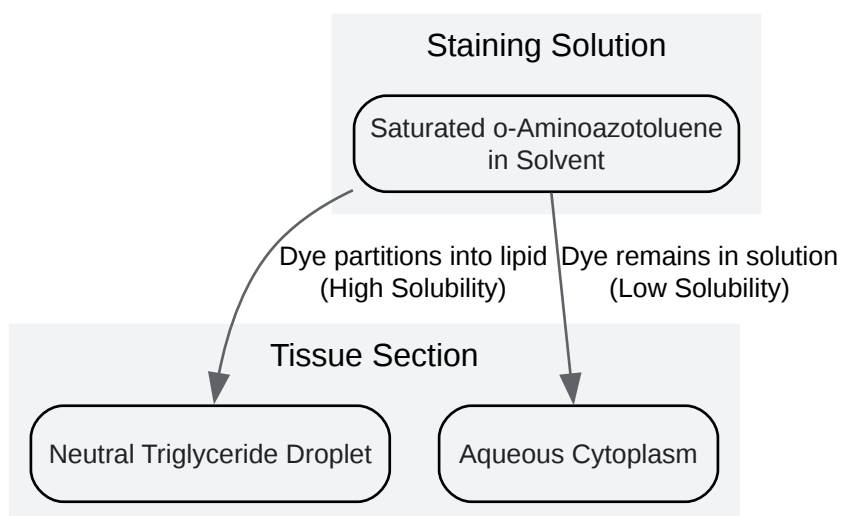
***o*-Aminoazotoluene**, also known as Solvent Yellow 3, is a fat-soluble azo dye historically used for coloring oils, fats, and waxes.[1][2][3] In the context of biological research, it functions as a lysochrome, a type of dye that stains lipids by dissolving in them. This property allows for the visualization of neutral triglycerides within tissue sections. The staining mechanism is a physical process based on the dye's higher solubility in lipids than in its solvent.[4] When a tissue section is immersed in a saturated solution of ***o*-Aminoazotoluene**, the dye partitions into the intracellular lipid droplets, rendering them visible under a microscope.

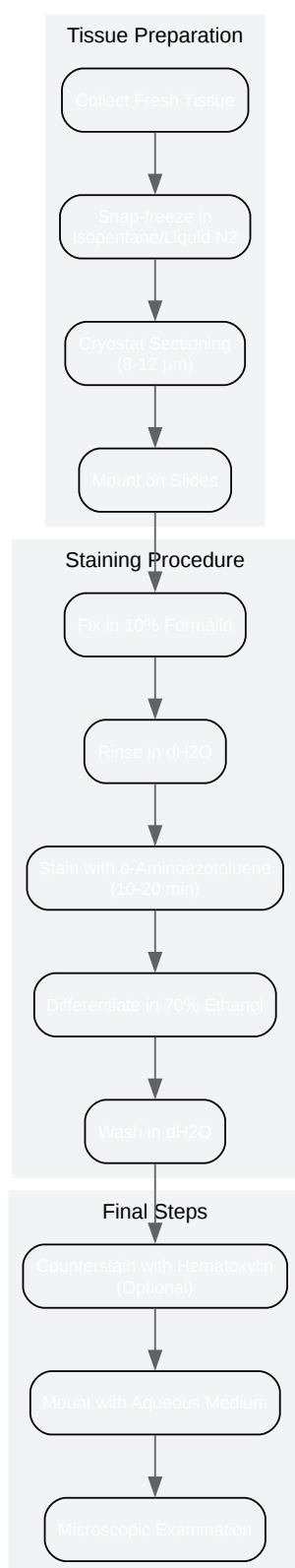
While effective for lipid visualization, it is crucial to note that ***o*-Aminoazotoluene** is reasonably anticipated to be a human carcinogen.[1][2] Therefore, its use requires strict adherence to safety protocols, and researchers may consider safer alternatives like Oil Red O or Sudan IV for routine neutral lipid staining.[4][5]

Principle of Staining

Lysochrome staining, the principle behind the action of ***o*-Aminoazotoluene**, is based on the differential solubility of the dye. The dye is more soluble in the lipids of the tissue than in the solvent in which it is dissolved. This leads to the dye physically migrating from the staining

solution into the intracellular lipid droplets, thereby coloring them. This method is particularly suited for demonstrating neutral lipids such as triglycerides.





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